

# Introduction: Unveiling a Versatile Aromatic Ester

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## Compound of Interest

Compound Name: *Isobutyl anthranilate*

Cat. No.: B1582101

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**Isobutyl anthranilate** (isobutyl 2-aminobenzoate) is an organic compound classified as an anthranilate ester, derived from the reaction of anthranilic acid and isobutyl alcohol.<sup>[1]</sup> With the chemical formula C<sub>11</sub>H<sub>15</sub>NO<sub>2</sub>, this aromatic ester is a cornerstone in the flavor and fragrance industries, prized for its characteristic sweet, fruity, grape-like aroma with floral nuances.<sup>[2][3]</sup> <sup>[4]</sup> While its primary commercial application lies in perfumery and as a food flavoring agent, its chemical structure and the broader biological activities of anthranilate derivatives make it a molecule of interest for researchers in diverse scientific fields.<sup>[1]</sup>

This guide, designed for researchers, scientists, and drug development professionals, provides a comprehensive technical overview of **isobutyl anthranilate**. We will delve into its fundamental chemical and physical properties, explore detailed synthesis and purification protocols, discuss analytical methods for its characterization, and survey its applications and regulatory status. The narrative emphasizes the causality behind methodological choices, grounding theoretical knowledge in practical, field-proven insights.

## Physicochemical Profile

Understanding the fundamental properties of **isobutyl anthranilate** is critical for its synthesis, handling, and application. The compound typically presents as a colorless to pale yellow or brown liquid.<sup>[1][5]</sup> It is stable under normal conditions but can be sensitive to air and light and may hydrolyze under acidic or basic conditions.<sup>[1][3][6]</sup> Its solubility profile is characteristic of many organic esters; it is practically insoluble in water but soluble in organic solvents like ethanol and various oils.<sup>[1][5]</sup>

A summary of its key quantitative properties is presented below.

Property	Value	Source(s)
CAS Number	7779-77-3	[1][2][7]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub>	[1][5]
Molecular Weight	193.24 g/mol	[1][5]
IUPAC Name	2-methylpropyl 2-aminobenzoate	[5]
Appearance	Colorless to pale yellow liquid	[1][2][5]
Odor	Sweet, fruity, floral, grape, and berry notes	[1][3][4]
Boiling Point	~169-170 °C at 13.50 mm Hg; ~118-122 °C at 3.00 mm Hg	[2][5][7]
Density	~1.057 - 1.063 g/cm <sup>3</sup> at 20-25 °C	[2][5]
Refractive Index	~1.534 - 1.540 at 20 °C	[2][5]
Flash Point	~100 °C (212 °F)	[7]
Solubility	Insoluble in water; soluble in ethanol and oils	[1][5]
logP (o/w)	3.45	[2][3]

## Synthesis Methodologies: From Bench to Biocatalysis

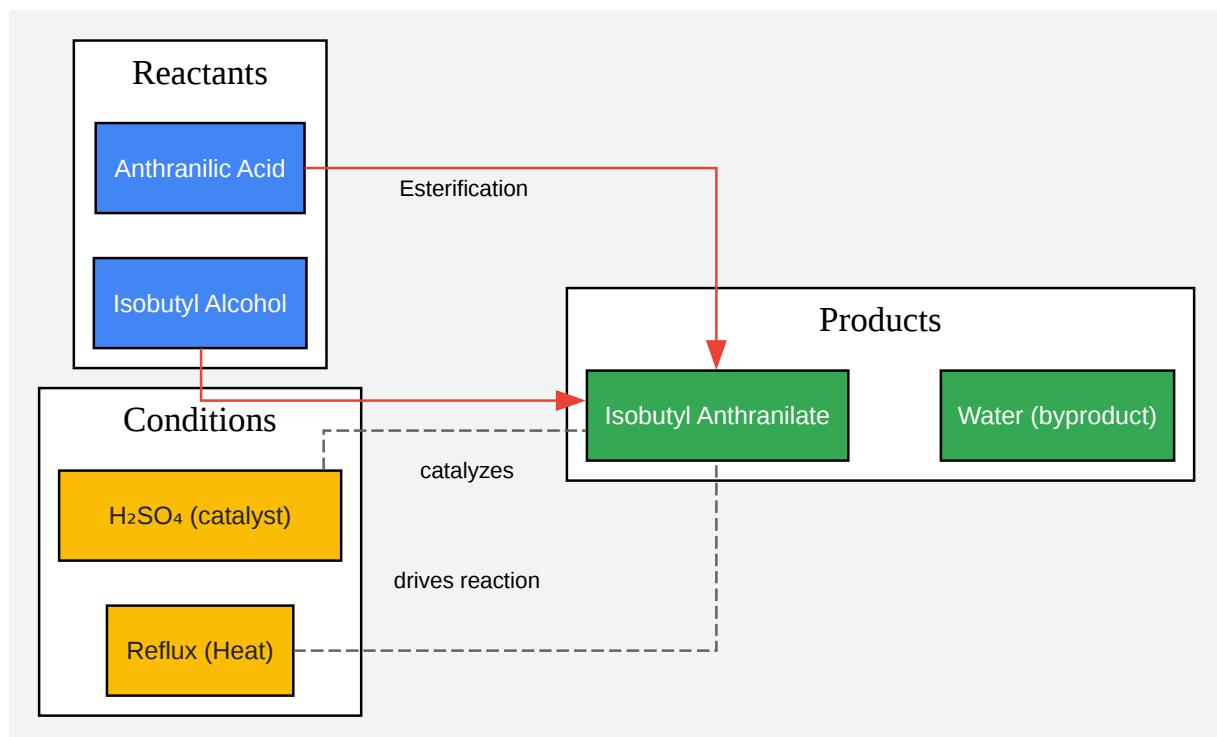
The synthesis of **isobutyl anthranilate** is primarily achieved through esterification. The choice of method depends on factors such as desired yield, purity, cost, and environmental considerations.

### Acid-Catalyzed Fischer Esterification

This is the most traditional and straightforward method for producing **isobutyl anthranilate**.<sup>[1]</sup> The reaction involves heating anthranilic acid with an excess of isobutyl alcohol under reflux in the presence of a strong acid catalyst, such as sulfuric acid ( $H_2SO_4$ ) or hydrochloric acid (HCl).  
<sup>[1]</sup>

Causality of Experimental Design:

- Acid Catalyst: The catalyst's role is to protonate the carbonyl oxygen of the carboxylic acid group on anthranilic acid. This protonation increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the hydroxyl group of isobutyl alcohol.
- Reflux Conditions: The reaction is typically performed at the boiling point of the alcohol. This elevated temperature provides the necessary activation energy for the reaction to proceed at a reasonable rate and helps to remove the water byproduct, driving the equilibrium towards the formation of the ester, in accordance with Le Châtelier's principle.
- Excess Alcohol: Using an excess of isobutyl alcohol also helps to shift the reaction equilibrium to favor the product side, maximizing the conversion of the more expensive anthranilic acid.



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Caption: Acid-catalyzed Fischer esterification of **isobutyl anthranilate**.

Protocol: Synthesis via Fischer Esterification

- Setup: Equip a round-bottom flask with a reflux condenser and a heating mantle.
- Charging Reactants: To the flask, add anthranilic acid (1.0 eq), isobutyl alcohol (3.0-5.0 eq), and a catalytic amount of concentrated sulfuric acid (approx. 1-2% of the total mass).
- Reaction: Heat the mixture to reflux and maintain for 4-8 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup: After cooling, neutralize the excess acid with a saturated sodium bicarbonate solution.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).

- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator. The crude product is then purified by vacuum distillation to yield pure **isobutyl anthranilate**.

## Chemoenzymatic Synthesis

An increasingly popular alternative is the use of enzymes, particularly lipases, to catalyze the esterification.<sup>[1]</sup> This approach offers high selectivity under mild reaction conditions, which is environmentally advantageous.<sup>[1]</sup> Lipases like *Candida antarctica* lipase B (CalB) have shown high specificity for anthranilate substrates.<sup>[1]</sup>

Causality of Experimental Design:

- Enzyme Catalyst: Lipases operate under mild temperatures (e.g., 40-50 °C) and neutral pH, which prevents the degradation of sensitive functional groups and reduces the formation of byproducts often seen in acid-catalyzed reactions.<sup>[1]</sup>
- Immobilization: Immobilizing the enzyme on a solid support allows for easy separation from the reaction mixture and reuse of the catalyst, improving process economics.
- Solvent System: The choice of solvent (e.g., hexane) or a solvent-free system can influence enzyme stability and activity. Maintaining optimal water activity (aw) is crucial for maximizing lipase catalytic turnover.<sup>[1]</sup>

## Analytical Characterization and Quality Control

A self-validating protocol for product verification is essential. The identity and purity of synthesized **isobutyl anthranilate** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

Workflow: Synthesis to Certified Product

Caption: Workflow for the synthesis and quality control of **isobutyl anthranilate**.

Key Analytical Techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the gold standard for identifying and quantifying volatile compounds like **isobutyl anthranilate**. The retention time from the

GC provides a preliminary identification, while the mass spectrum offers a unique molecular fingerprint, confirming the structure by matching the fragmentation pattern with a known standard. Purity is determined by the relative area of the product peak.

- Fourier-Transform Infrared Spectroscopy (FTIR): IR spectroscopy is used to confirm the presence of key functional groups. The spectrum of **isobutyl anthranilate** will show characteristic peaks for the N-H stretches of the primary amine, C=O stretch of the ester, and C-O stretches.[5]
- Refractive Index: Measuring the refractive index is a quick and simple physical test to check the purity of the liquid product against the established standard (1.534-1.540 @ 20°C).[2][5]

## Applications in Industry and Research

- Flavor and Fragrance: The primary application of **isobutyl anthranilate** is as a synthetic flavoring substance and fragrance ingredient.[7][8] It is used to impart grape, berry, and floral notes to a wide range of products including candies, beverages, chewing gum, and perfumes.[1][9]
- Bird Repellency: Like its methyl and ethyl counterparts, **isobutyl anthranilate** derivatives have been investigated for their properties as bird repellents.[1] These compounds act as sensory irritants to birds without causing long-term harm.[10]
- Precursor in Chemical Synthesis: Anthranilate esters are valuable intermediates in organic synthesis. The amine group can be diazotized to form a highly reactive benzyne intermediate, which can then be used in various cycloaddition and substitution reactions.[10] Furthermore, the amine can react with aldehydes to form Schiff bases, many of which are themselves used in the fragrance industry.[10]

## Safety and Regulatory Status

**Isobutyl anthranilate** has been evaluated for safety by international regulatory bodies.

- Toxicity Profile: It is classified as harmful if swallowed and causes skin and serious eye irritation.[11][12] It may also cause an allergic skin reaction.[12] Standard personal protective equipment (PPE), including gloves and eye protection, should be worn during handling.[12] The compound is not classified as a mutagen, carcinogen, or reproductive toxicant.[12]

- Regulatory Approval: The Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated **isobutyl anthranilate** and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".[\[5\]](#)[\[8\]](#)[\[13\]](#) It is listed by the Flavor and Extract Manufacturers Association (FEMA) with the number 2182.[\[5\]](#)[\[8\]](#)

## Conclusion and Future Outlook

**Isobutyl anthranilate** remains a vital molecule in the flavor and fragrance industry due to its unique organoleptic properties. While classical chemical synthesis is well-established, the future of its production will likely see a greater shift towards chemoenzymatic processes that offer enhanced sustainability and efficiency. For researchers, the broader class of anthranilates continues to present opportunities for exploration, from developing novel materials to investigating the biological activities of new derivatives. A thorough understanding of its synthesis, properties, and safety, as outlined in this guide, is the foundation for both its effective application and future innovation.

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